

A Technical Guide to Sourcing and Utilizing Oxyfluorfen-d5 Analytical Standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxyfluorfen-d5

Cat. No.: B12054560

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For researchers, scientists, and professionals in drug development, the procurement and application of high-purity analytical standards are critical for accurate and reproducible results. This guide provides an in-depth overview of where to purchase the **Oxyfluorfen-d5** analytical standard, its technical specifications, and detailed experimental protocols for its use as an internal standard in analytical chemistry.

Availability and Suppliers of Oxyfluorfen-d5

Oxyfluorfen-d5, a deuterated form of the herbicide Oxyfluorfen, is primarily used as an internal standard in quantitative analysis, particularly in mass spectrometry-based methods.^{[1][2]} Several reputable chemical suppliers offer this analytical standard. Below is a compilation of key suppliers and their product specifications.

Supplier	Product Name	Purity	Available Quantities	Price (USD)	CAS Number
Sigma-Aldrich (Merck)	Oxyfluorfen-(ethoxy-d5) PESTANAL®, analytical standard	≥98.0% (HPLC)	5 mg	\$309.75 (Web-Only Promotion)	2140327-69-9
WITEGA Laboratorien	Oxyfluorfen-D5	High-purity	Not specified	On request	2140327-69-9
HPC Standards	D5-Oxyfluorfen	Not specified	1x5mg	On request	2140327-69-9
MedChemExpress	Oxyfluorfen-d5	Not specified	Not specified	On request	Not specified
LGC Standards	Oxyfluorfen	Not specified	Not specified	On request	42874-03-3 (non-deuterated)

Experimental Protocols for Analysis Using Oxyfluorfen-d5

Oxyfluorfen-d5 is an ideal internal standard for chromatographic methods like Gas Chromatography (GC) and Liquid Chromatography (LC) coupled with Mass Spectrometry (MS). Its physical and chemical properties are nearly identical to the non-deuterated analyte, but its increased mass allows for clear differentiation in a mass spectrometer.

Sample Preparation for Residue Analysis in Environmental Matrices

This protocol is a generalized procedure based on methods for analyzing pesticide residues in soil and water samples.

a. Extraction:

- For water samples, a 5 mL aliquot is mixed with 5 mL of acetonitrile via vortexing.
- For soil or sediment samples, 5 grams of the homogenized sample are extracted by shaking with 100 mL of a methanol/water (80:20 v/v) solution.

b. Solid-Phase Extraction (SPE) Cleanup:

- An aliquot of the extract is passed through a polymeric SPE column to remove interfering matrix components.
- The column is then eluted with dichloromethane.
- The eluate is evaporated to dryness under a gentle stream of nitrogen.

c. Reconstitution and Internal Standard Spiking:

- The dried residue is reconstituted in a specific volume of a suitable solvent, such as toluene/acetone (80:20 v/v) or acetonitrile.
- A known concentration of **Oxyfluorfen-d5** internal standard solution is added to the reconstituted sample. For instance, 20 µL of a 0.500 µg/mL solution can be added.

Instrumental Analysis: LC-MS/MS Method

This is a representative LC-MS/MS method for the quantification of Oxyfluorfen.

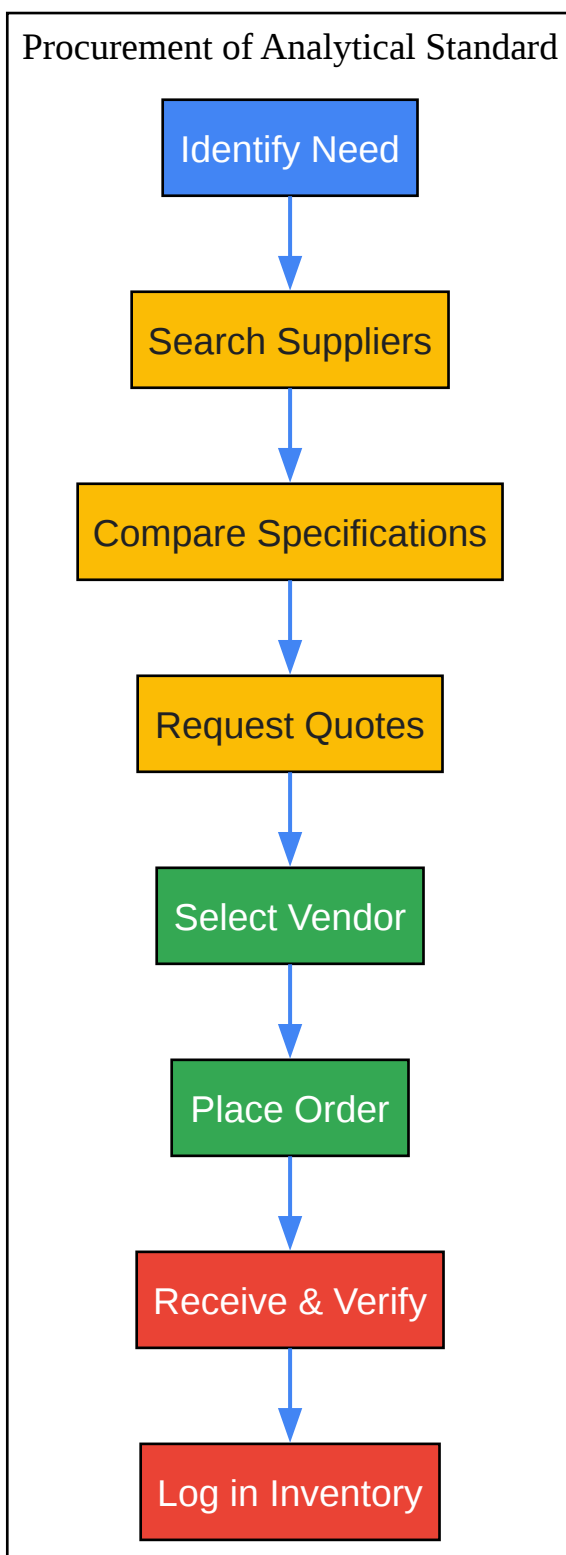
- Liquid Chromatograph: Shimadzu LC30AD system or equivalent.
- Mass Spectrometer: AB SCIEX Triple Quadrupole Mass Spectrometer or equivalent.
- Column: Agilent ZORBAX Eclipse XDB-C18 column (4.6 mm × 150 mm; 5 µm).
- Mobile Phase: Isocratic elution with 90% methanol (containing 0.1% formic acid) and 10% water (containing 0.1% formic acid).
- Flow Rate: 0.5 mL/min.
- Injection Volume: 10 µL.

- Ionization Mode: Electrospray Ionization (ESI) in both positive and negative modes can be used.
- Detection: Multiple Reaction Monitoring (MRM) is used for quantification, monitoring at least two transitions for both Oxyfluorfen and **Oxyfluorfen-d5**.

The limit of detection (LOD) and limit of quantitation (LOQ) for Oxyfluorfen in water have been reported as 0.03 µg/L and 0.1 µg/L, respectively.

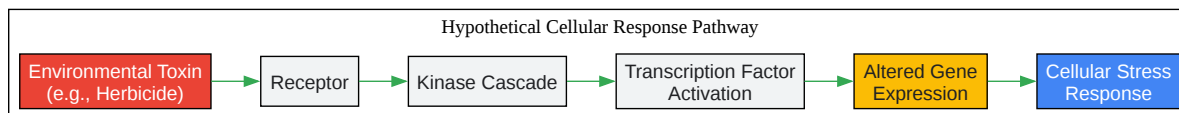
Visualizing Workflows and Pathways

To further aid researchers, the following diagrams illustrate a typical workflow for procuring an analytical standard and a conceptual signaling pathway that could be investigated using such standards.



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A typical workflow for procuring an analytical standard.



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A conceptual signaling pathway for cellular response to a toxin.

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References

- 1. Oxyfluorfen-D5 - Traceable Reference Standard for Residue Analysis (CAS 2140327-69-9) [witega.de]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [A Technical Guide to Sourcing and Utilizing Oxyfluorfen-d5 Analytical Standard]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12054560#where-to-buy-oxyfluorfen-d5-analytical-standard]

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